

# A Comparative Analysis of Antiseizure Efficacy: Levofenfluramine vs. Racemic Fenfluramine

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## Compound of Interest

Compound Name: Levofenfluramine

Cat. No.: B1675100

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## Introduction

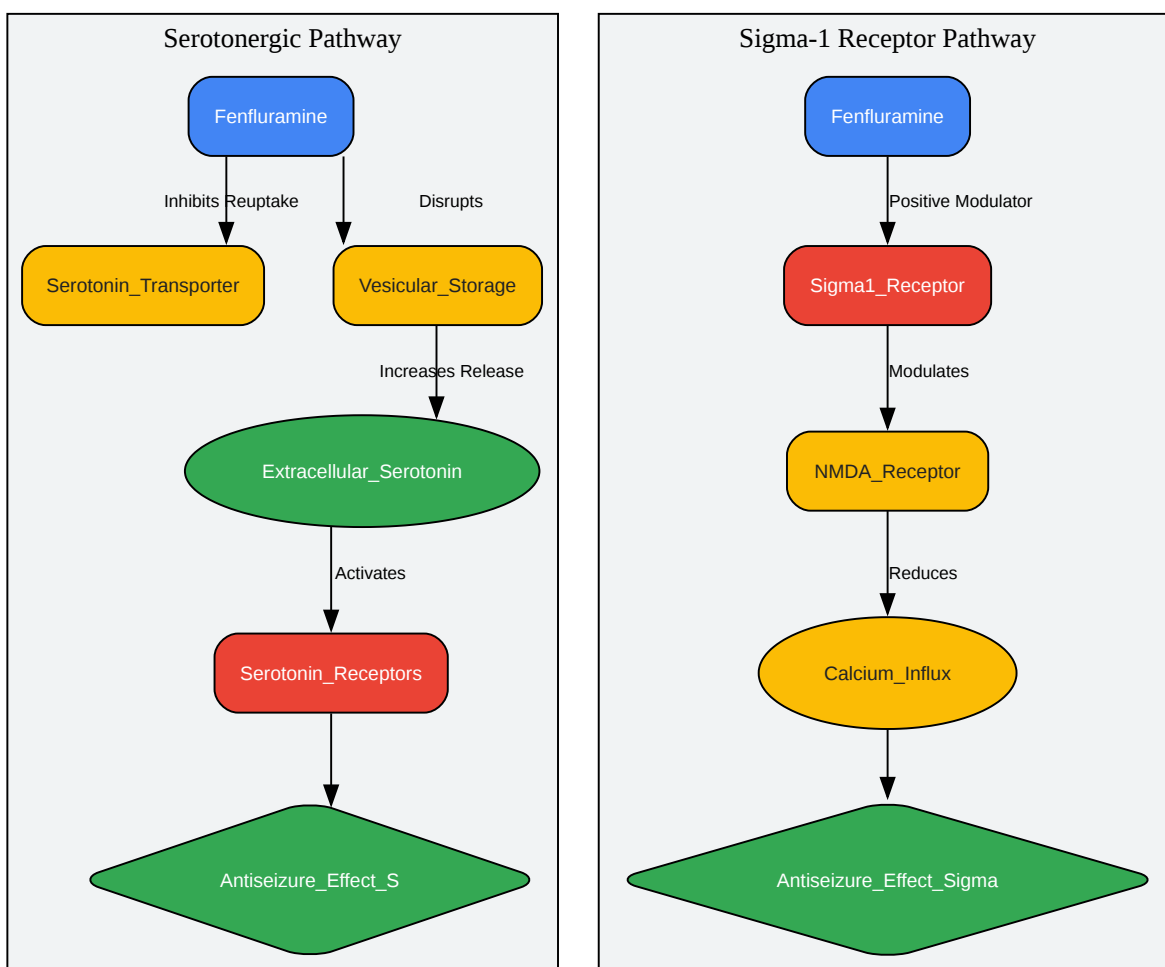
Fenfluramine, a repurposed anti-obesity medication, has demonstrated significant efficacy in treating seizures associated with severe, treatment-resistant epilepsies such as Dravet syndrome and Lennox-Gastaut syndrome.[1][2] As a racemic mixture, fenfluramine is composed of two enantiomers: **levofenfluramine** (l-fenfluramine) and dextrofenfluramine (d-fenfluramine). The clinical effects of racemic fenfluramine are a result of the combined actions of these enantiomers and their primary active metabolites, l-norfenfluramine and d-norfenfluramine.[3] This guide provides a detailed comparison of the antiseizure efficacy of **levofenfluramine** versus racemic fenfluramine, supported by preclinical experimental data, to inform future drug development and clinical application.

## Mechanism of Action: A Dual Approach

The antiseizure properties of fenfluramine are not attributed to a single mechanism but rather a multimodal action on neural pathways. The primary mechanisms are believed to involve the serotonergic system and sigma-1 ( $\sigma_1$ ) receptors, which work together to restore the balance between excitatory and inhibitory neurotransmission.[4][5][6]

Fenfluramine enhances serotonergic neurotransmission by inhibiting the reuptake of serotonin and stimulating its release.[4][7] This increase in extracellular serotonin leads to the activation of various serotonin receptors, with agonistic effects observed on 5-HT<sub>1D</sub>, 5-HT<sub>2A</sub>, 5-HT<sub>2B</sub>,

and 5-HT<sub>2C</sub> receptors, which are implicated in its anticonvulsant effects.[7] Beyond its serotonergic activity, fenfluramine is a potent positive modulator of the  $\sigma$ <sub>1</sub> receptor, an action that may contribute to its therapeutic benefits in seizure treatment.[8] This dual action is thought to restore GABAergic tone by modulating calcium influx at glutamatergic synapses.[4]



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## Fenfluramine's Dual Mechanism of Action.

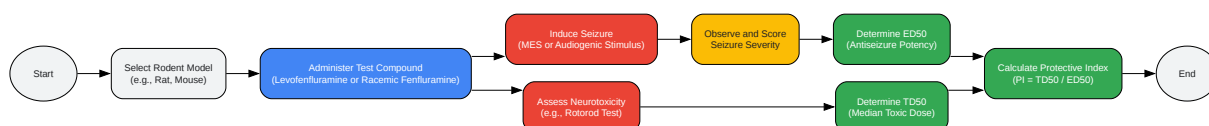
# Preclinical Efficacy: A Head-to-Head Comparison

Preclinical studies in rodent models provide a quantitative comparison of the antiseizure potency and neurotoxicity of **levofenfluramine**, racemic fenfluramine, and their metabolites. The Maximal Electroshock (MES) test and the audiogenic seizure model in DBA/2 mice are standard protocols used to evaluate anticonvulsant activity.

## Experimental Protocols

**Maximal Electroshock (MES) Test:** This test induces a generalized tonic-clonic seizure by delivering a brief electrical stimulus through corneal or ear-clip electrodes. The test measures the ability of a compound to prevent the tonic hindlimb extension phase of the seizure, indicating efficacy against generalized seizures.

**Audiogenic Seizure Model (DBA/2 mice):** DBA/2 mice are genetically susceptible to sound-induced (audiogenic) seizures. This model is used to assess the efficacy of compounds against reflex seizures. The test measures the ability of a compound to suppress the different phases of the seizure, including wild running, clonic seizures, and tonic seizures.



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## References

- 1. mdpi.com [mdpi.com]
- 2. Reintroducing Fenfluramine as a Treatment for Seizures: Current Knowledge, Recommendations and Gaps in Understanding - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Enantioselective comparative analysis of the anticonvulsant potency of fenfluramine and norfenfluramine in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Fenfluramine: a plethora of mechanisms? - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Fenfluramine: a plethora of mechanisms?: Open Access, Read PDF & Key Insights | Bohrium [bohrium.com]
- 6. researchgate.net [researchgate.net]
- 7. The biggest source of information for doctors – pr... | proLékaře.cz [prolekare.cz]
- 8. Fenfluramine - Wikipedia [en.wikipedia.org]
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